

Technical Guide to the Safe Handling of 1,1-Diethoxypentane-d10

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Compound of Interest

Compound Name: **1,1-Diethoxypentane-d10**

Cat. No.: **B15600299**

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Disclaimer: No specific Safety Data Sheet (SDS) for **1,1-Diethoxypentane-d10** was found. The following information is based on the safety data for the non-deuterated analogue, 1,1-Diethoxypentane. Isotopic labeling with deuterium is generally considered to have a minimal impact on the chemical's hazardous properties, but this data should be used as a guideline and with caution.

This technical guide provides a comprehensive overview of the safety information for 1,1-Diethoxypentane, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases.

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of 1,1-Diethoxypentane. This data is essential for understanding the substance's behavior under various experimental and storage conditions.

Property	Value	Source
Molecular Formula	C9H20O2	[1] [2] [3] [4]
Molecular Weight	160.25 g/mol	[5] [6]
CAS Number	3658-79-5	[1] [2] [3] [4]
Boiling Point	163.0 °C at 760 mm Hg	[5]
Appearance	Colorless liquid	[7]
Density	0.83 g/cm³	[7]
Melting Point	-100 °C	[7]
Solubility in Water	46 g/L	[7]
Refractive Index	1.3834 at 20 °C	[7]

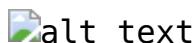
Hazard Identification and Classification

1,1-Diethoxypentane is classified as a flammable liquid. The following table details its classification under the Globally Harmonized System (GHS).

Hazard Class	Hazard Category	GHS Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapor [5]

Signal Word: Warning[\[5\]](#)[\[8\]](#)

Hazard Pictogram:



Precautionary Measures and Handling

Safe handling of 1,1-Diethoxypentane requires adherence to the following precautionary statements.

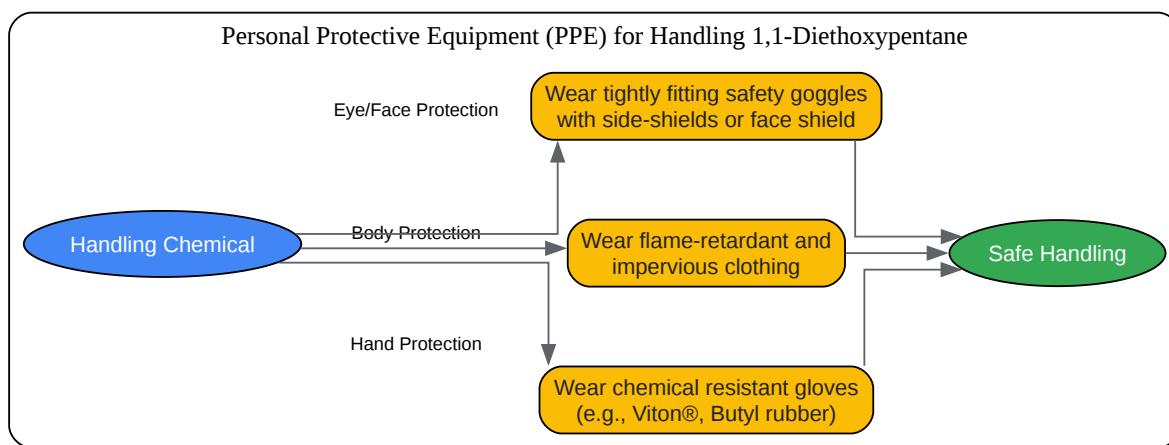
Type	Precautionary Statement Code	Description
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[5]
Prevention	P233	Keep container tightly closed. [5]
Prevention	P240	Ground and bond container and receiving equipment.[5]
Prevention	P241	Use explosion-proof electrical/ventilating/lighting equipment.[5]
Prevention	P242	Use non-sparking tools.[5]
Prevention	P243	Take action to prevent static discharges.[5]
Prevention	P280	Wear protective gloves/protective clothing/eye protection/face protection.[5]
Response	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[5]
Response	P370+P378	In case of fire: Use appropriate media to extinguish.[5]
Storage	P403+P235	Store in a well-ventilated place. Keep cool.[5]
Disposal	P501	Dispose of contents/container in accordance with local/regional/national/international regulations.[5]

Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented were not available in the consulted Safety Data Sheets. Toxicological and ecotoxicological data are typically generated following standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Visualized Safety Workflow: Personal Protective Equipment

The following diagram illustrates the necessary personal protective equipment (PPE) for handling 1,1-Diethoxypentane, based on the GHS classifications and precautionary statements.



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Recommended Personal Protective Equipment (PPE).

First Aid Measures

In the event of exposure to 1,1-Diethoxypentane, the following first aid measures should be taken immediately.

Exposure Route	First Aid Measures
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower for at least 15 minutes. [9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [10] [11]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If respiratory irritation occurs, seek medical advice.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [11]

Storage and Disposal

Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[8\]](#) Keep away from heat, sparks, and open flames.

Disposal: Dispose of contents and container in accordance with all local, regional, national, and international regulations. The material may be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[8\]](#)

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